

tert-Butyl (2-aminocyclopentyl)carbamate CAS number and properties

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Compound of Interest

Compound Name: *tert-Butyl (2-aminocyclopentyl)carbamate*

Cat. No.: *B152970*

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An In-depth Technical Guide to **tert-Butyl (2-aminocyclopentyl)carbamate**

This guide provides a comprehensive overview of **tert-Butyl (2-aminocyclopentyl)carbamate**, a versatile building block in modern organic and medicinal chemistry. The content is tailored for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and applications.

Introduction

tert-Butyl (2-aminocyclopentyl)carbamate is a carbamate-protected diamine derivative of cyclopentane. The presence of two amine groups, one of which is protected by a tert-butoxycarbonyl (Boc) group, makes it a valuable intermediate in the synthesis of more complex molecules. The specific stereochemistry of the amino and carbamate groups on the cyclopentane ring gives rise to several different isomers, each with unique properties and applications. This guide will cover the properties of the general structure as well as specific, commercially available stereoisomers.

Chemical and Physical Properties

The general properties of **tert-Butyl (2-aminocyclopentyl)carbamate** are summarized below. It is important to note that while the molecular formula and weight are the same for all stereoisomers, physical properties such as melting point, boiling point, and optical activity will vary.

Table 1: General Properties of **tert-Butyl (2-aminocyclopentyl)carbamate**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₂	[1] [2] [3] [4]
Molecular Weight	200.28 g/mol	[1] [2] [3] [4]
Physical Form	Solid	

Table 2: CAS Numbers of Common Stereoisomers

Stereoisomer	CAS Number
tert-Butyl N-[(1S,2R)-2-aminocyclopentyl]carbamate	445479-01-6 [1] [4]
tert-Butyl ((1S,2S)-2-aminocyclopentyl)carbamate	586961-34-4 [2]
tert-Butyl N-[(1R,2R)-2-aminocyclopentyl]carbamate	1016971-66-6
tert-Butyl ((1R,3S)-3-aminocyclopentyl)carbamate	774212-81-6 [3]
tert-Butyl N-[(1S,3S)-3-aminocyclopentyl]carbamate	645400-44-8
tert-Butyl (2-aminocyclopentyl)carbamate (unspecified stereochemistry)	1193388-07-6

Table 3: Reported Physical Properties of Specific Isomers and Related Compounds

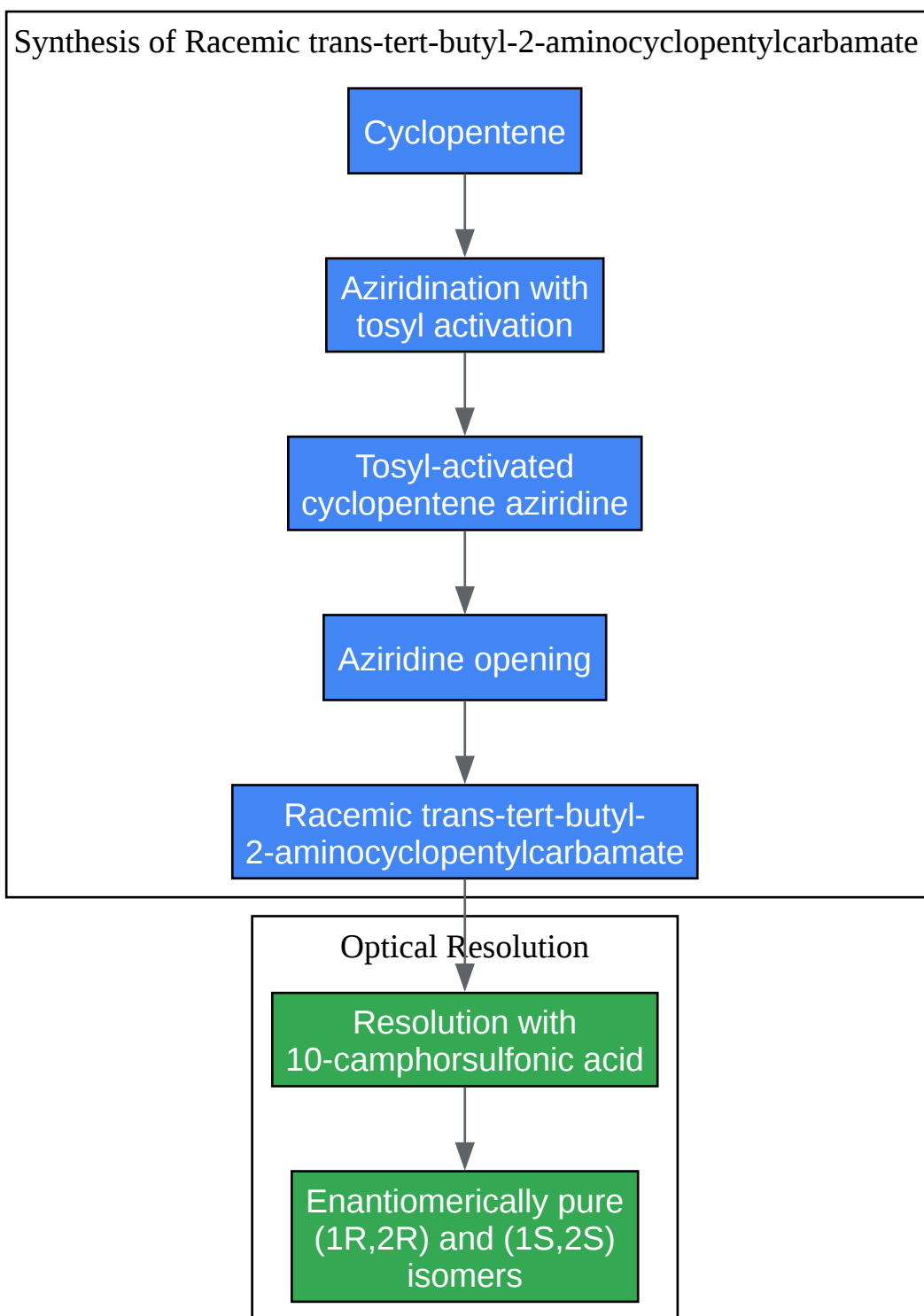
Compound	Property	Value	Source(s)
tert-Butyl N-[(1R,2R)-2-aminocyclopentyl]carbamate	Boiling Point	304.2±31.0 °C (Predicted)	[5]
Density	1.04±0.1 g/cm ³ (Predicted)	[5]	
pKa	12.25±0.40 (Predicted)	[5]	
tert-Butyl carbamate (related compound)	Melting Point	105 - 109 °C	[6][7][8]

Synthesis

A practical synthetic route to trans-tert-butyl-2-aminocyclopentylcarbamate has been developed, which allows for the production of multigram quantities of both enantiomers without the need for chromatography.[9] The general workflow for this synthesis is outlined below.

Experimental Protocol: Synthesis of trans-tert-butyl-2-aminocyclopentylcarbamate

A short and practical synthesis involves the opening of a tosyl-activated cyclopentene aziridine.[9] The racemic mixture of trans-tert-butyl-2-aminocyclopentylcarbamate can then be resolved into its constituent enantiomers using 10-camphorsulfonic acid.[9]



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Caption: Synthetic workflow for trans-tert-butyl-2-aminocyclopentylcarbamate.

Applications in Research and Drug Development

tert-Butyl (2-aminocyclopentyl)carbamate and its various isomers are valuable in several areas of chemical research and development:

- **Chiral Ligands:** The optically active forms of this compound can serve as scaffolds for the creation of chiral ligands used in asymmetric catalysis.[\[9\]](#)
- **Peptide Nucleic Acids (PNAs):** It has potential utility as a modified backbone unit for peptide nucleic acids.[\[9\]](#)
- **Building Block for Biologically Active Molecules:** The compound serves as a crucial building block in the synthesis of biologically active molecules and drug candidates.[\[2\]](#) For instance, the (1S,2S)-configuration is important for binding to the S1 pocket of dipeptidyl peptidase-IV (DPP-IV), making it a target for the development of DPP-IV inhibitors.[\[2\]](#)
- **Organic Synthesis:** The Boc-protected amine allows for selective reactions at the unprotected amine group, making it a versatile intermediate in multi-step organic syntheses.[\[2\]](#)

Safety and Handling

The safety data for **tert-Butyl (2-aminocyclopentyl)carbamate** itself is not extensively detailed. However, safety information for the related compound tert-butyl carbamate and some isomers provides guidance.

Table 4: Hazard Statements and Precautionary Measures for a Related Isomer

Isomer	Hazard Statements	Precautionary Statements	Source
tert-butyl n-[(1S,3S)-3-aminocyclopentyl]carbamate	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)	

General Handling Recommendations:

- Handle in accordance with good industrial hygiene and safety practices.[\[6\]](#)
- Use in a well-ventilated area.[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Store in a dry, cool, and well-ventilated place with the container tightly closed.[\[6\]](#)

In case of exposure:

- Eyes: Rinse immediately with plenty of water for at least 15 minutes.[\[6\]](#)
- Skin: Wash off immediately with plenty of water for at least 15 minutes.[\[6\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[\[6\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[\[6\]](#)

In all cases of significant exposure, seek medical attention.[\[6\]](#)

Conclusion

tert-Butyl (2-aminocyclopentyl)carbamate is a key chemical intermediate with significant potential in various fields, particularly in the development of pharmaceuticals and chiral materials. The ability to synthesize specific stereoisomers allows for fine-tuning of molecular properties for targeted applications. Researchers and developers should pay close attention to the specific isomer being used, as this will have a profound impact on the outcome of their work. Proper safety precautions are essential when handling this and related chemical compounds.

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